

# An In-Depth Technical Guide to 2-Bromo-5-chloroaniline

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## Compound of Interest

Compound Name: *5-Chloro-2,3-dibromoaniline*

Cat. No.: *B15204831*

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Initial Note: This technical guide focuses on 2-Bromo-5-chloroaniline. An initial search for "**5-Chloro-2,3-dibromoaniline**" did not yield a corresponding CAS number or substantial technical data, suggesting it is not a commonly available or well-documented compound. In contrast, 2-Bromo-5-chloroaniline is a readily available intermediate with extensive applications in research and industry.

## Introduction

2-Bromo-5-chloroaniline is a halogenated aromatic amine that serves as a versatile building block in organic synthesis.<sup>[1][2]</sup> Its unique substitution pattern, featuring both a bromine and a chlorine atom on the aniline ring, provides multiple reactive sites for the construction of complex molecules.<sup>[1][2]</sup> This guide provides a comprehensive overview of its chemical and physical properties, detailed experimental protocols for its synthesis, and its significant applications in the fields of medicinal chemistry and materials science. It is intended for researchers, scientists, and professionals in drug development and chemical synthesis.

## Chemical and Physical Properties

2-Bromo-5-chloroaniline is typically a white to off-white or brown crystalline solid or powder.<sup>[1][3][4]</sup> It is sparingly soluble in water but soluble in organic solvents like methanol.<sup>[3][4]</sup>

## Table 1: Physical and Chemical Properties of 2-Bromo-5-chloroaniline

Property	Value	Source
CAS Number	823-57-4	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Molecular Formula	C <sub>6</sub> H <sub>5</sub> BrCIN	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[7]</a>
Molecular Weight	206.47 g/mol	<a href="#">[1]</a> <a href="#">[4]</a>
Melting Point	38 °C	<a href="#">[4]</a> <a href="#">[5]</a>
Boiling Point	128 °C at 7 mmHg	<a href="#">[4]</a>
Density	1.722±0.06 g/cm <sup>3</sup> (Predicted)	<a href="#">[4]</a>
Flash Point	114.5 °C	<a href="#">[6]</a>
pKa	1.48±0.10 (Predicted)	<a href="#">[3]</a> <a href="#">[4]</a>
Appearance	White to Brown powder to lump	<a href="#">[3]</a> <a href="#">[4]</a>
Solubility	Soluble in Methanol	<a href="#">[3]</a> <a href="#">[4]</a>

## Synthesis of 2-Bromo-5-chloroaniline

A common method for the synthesis of 2-Bromo-5-chloroaniline involves the reduction of 1-bromo-4-chloro-2-nitrobenzene.

## Experimental Protocol: Reduction of 1-bromo-4-chloro-2-nitrobenzene

Materials:

- 1-bromo-4-chloro-2-nitrobenzene
- Methanol
- Ammonium formate
- Zinc powder
- Water

- Diethyl ether
- Anhydrous sodium sulfate
- Dichloromethane
- Hexane
- Silica gel

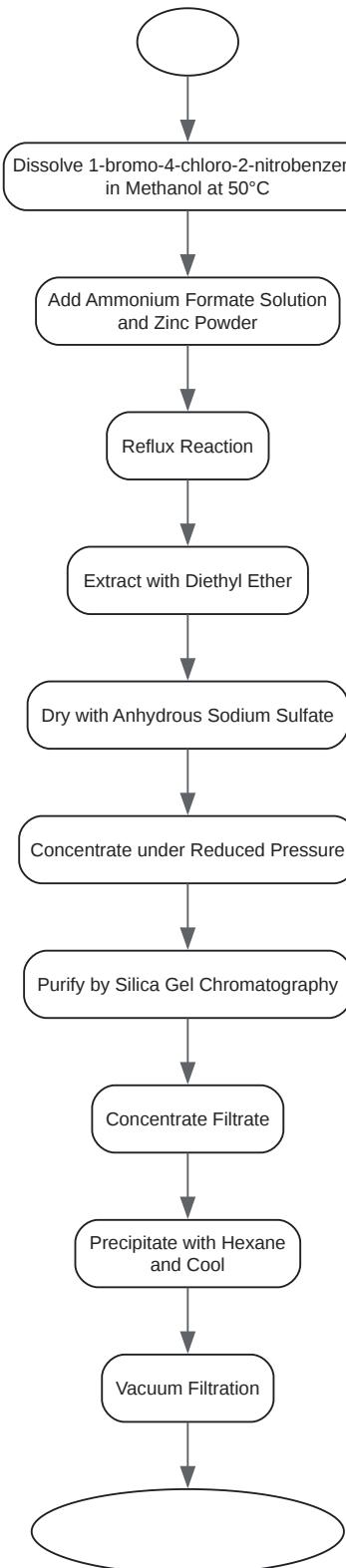
**Procedure:**

- Dissolve 1-bromo-4-chloro-2-nitrobenzene (140 g, 0.59 mol) in 2.5 L of methanol in a suitable reaction vessel. Gently heat the solution to 50 °C using a water bath.
- Slowly add a solution of ammonium formate (303 g, 4.81 mol) in 500 mL of water to the reaction mixture.
- Carefully add zinc powder (155 g, 2.36 mol) in small portions. The addition should be controlled to manage the exothermic reaction and maintain a steady reflux.
- After the addition of zinc is complete, continue to monitor the reaction until completion.
- Extract the product with diethyl ether (5 x 200 mL).
- Combine the organic phases and dry over anhydrous sodium sulfate.
- Decant the solution and concentrate it under reduced pressure to obtain a reddish-brown oil.
- Redissolve the oil in 150 mL of a dichloromethane/hexane mixture and filter it through a short column of silica gel.
- Concentrate the filtrate under reduced pressure to yield an orange-colored oil.
- Add 200 mL of hexane and cool the mixture in a dry ice bath to precipitate 2-bromo-5-chloroaniline as a light yellow solid.

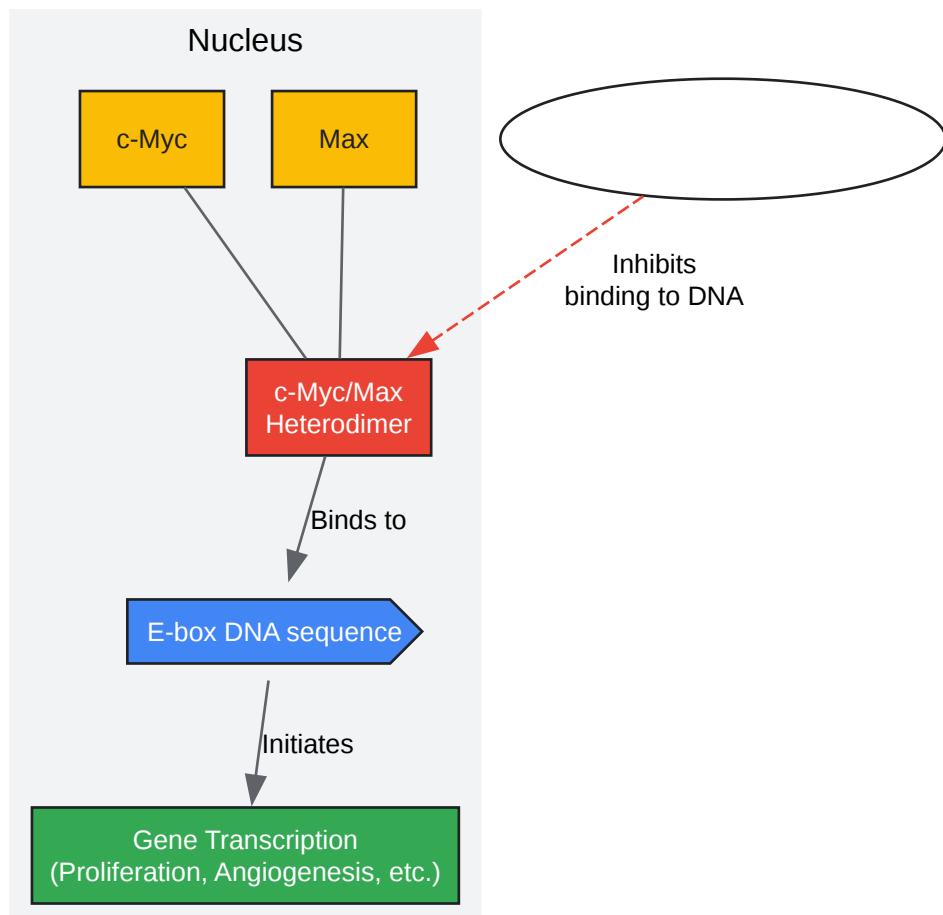
- Collect the solid by vacuum filtration. This procedure yields approximately 92.1 g (75%) of the final product.[4]

## Synthesis Workflow

## Synthesis of 2-Bromo-5-chloroaniline



## Inhibition of c-Myc Pathway by a 2-Bromo-5-chloroaniline Derivative

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